

improving Amikacin Sulfate solubility for high-concentration stock

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Compound of Interest

Compound Name: Amikacin Sulfate

Cat. No.: B1667094

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Technical Support Center: Amikacin Sulfate

Welcome to the Technical Support Center for **Amikacin Sulfate**. This resource is designed for researchers, scientists, and drug development professionals. Here you will find troubleshooting guides and frequently asked questions (FAQs) to assist you in preparing high-concentration stock solutions of **Amikacin Sulfate** for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **Amikacin Sulfate**?

Amikacin Sulfate is a white to yellowish-white crystalline powder that is very soluble in water.^{[1][2][3]} It is practically insoluble in ethanol, acetone, and DMSO.^[2] While a solubility of 50 mg/mL in water is commonly cited, much higher concentrations can be achieved.^{[4][5]}

Q2: What is the maximum concentration of **Amikacin Sulfate** that can be dissolved in water?

Commercially available sterile solutions of **Amikacin Sulfate** for injection are available at concentrations as high as 250 mg/mL.^{[6][7][8][9][10]} Achieving such high concentrations in a laboratory setting for a stock solution is feasible with the appropriate technique.

Q3: How does pH affect the solubility of **Amikacin Sulfate**?

The pH of the solution is a critical factor in both the solubility and stability of **Amikacin Sulfate**. Commercially prepared injections have a pH ranging from 3.5 to 5.5, with a target pH often

around 4.5.[6][10][11][12] Adjusting the pH to this acidic range can aid in the dissolution of high concentrations of the compound. A 1% solution of **Amikacin Sulfate** in water will have a pH between 2.0 and 4.0, while a 10% solution will have a pH between 6.0 and 7.5.[2]

Q4: Can I heat the solution to dissolve **Amikacin Sulfate**?

Yes, gentle heating can be used to aid in the dissolution of **Amikacin Sulfate**, especially when preparing high-concentration solutions.[5] However, it is important to avoid excessive heat, which could potentially degrade the antibiotic. For example, heating in a water bath at 70°C for 30 minutes has been used in some protocols for derivatization, suggesting some level of heat stability.[1]

Q5: My **Amikacin Sulfate** solution has a slight yellow or light straw color. Is it still usable?

A color change to pale yellow or light straw is common during storage and is often due to oxidation.[11] This discoloration does not typically indicate a loss of potency, and the solution can still be used.[3][7][8][11] However, if the solution is significantly darkened, it may suggest degradation, and it is advisable to prepare a fresh stock.[3]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty dissolving Amikacin Sulfate powder at high concentrations.	- Insufficient mixing: The powder may not be fully wetted. - pH is not optimal: The pH of the solvent may not be in the ideal range for high solubility. - Temperature is too low: Dissolution may be slow at room temperature.	- Vortex or sonicate: Use a vortex mixer or a sonicator to ensure the powder is completely dispersed and dissolved. - Adjust pH: Carefully adjust the pH of the solution to approximately 4.5 using dilute sulfuric acid. ^[6] - Gentle warming: Warm the solution gently (e.g., in a 37°C water bath) while stirring to aid dissolution. ^[5]
Precipitate forms in the stock solution after cooling or during storage.	- Supersaturated solution: The concentration may be too high to remain stable at a lower temperature. - pH shift: The pH of the solution may have changed over time.	- Re-dissolve with gentle warming: Warm the solution to redissolve the precipitate before use. - Prepare a slightly lower concentration: If precipitation is a recurring issue, consider preparing a slightly less concentrated stock solution. - Verify and buffer pH: Ensure the pH is stable in the 4.5 range. Using a citrate buffer, as seen in commercial preparations, may improve stability. ^[6]
The stock solution appears cloudy or contains particulate matter.	- Incomplete dissolution: Not all of the powder has dissolved. - Contamination: The solution may be contaminated with bacteria or other particulates.	- Continue mixing/sonication: Ensure all particles are fully dissolved. - Sterile filter: Filter the solution through a 0.22 µm syringe filter to remove any undissolved particles and to sterilize the solution. ^[6]

Lower-than-expected antimicrobial activity in experiments.	- Improper storage: The stock solution may have degraded due to incorrect storage conditions. - Chemical incompatibility: Components in the experimental medium may be inactivating the amikacin.	- Verify storage conditions: Store aliquots at -20°C or -80°C for long-term stability. [11] - Check for incompatibilities: Amikacin can be incompatible with certain beta-lactam antibiotics, heparin, and some components of total nutrient admixtures.[11]
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Data Presentation

Table 1: Physicochemical Properties of **Amikacin Sulfate**

Property	Value	References
Appearance	White to yellowish-white crystalline powder	[1][2]
Molecular Formula	$C_{22}H_{43}N_5O_{13} \cdot 2H_2SO_4$	[5][6]
Molecular Weight	781.76 g/mol	[2][6]
Solubility in Water	Very soluble; up to 250 mg/mL achievable	[1][6][7][8]
Solubility in Ethanol	Practically insoluble	[1]
Solubility in DMSO	Insoluble	[2]
pH of 1% solution	2.0 - 4.0	[2]
pH of 10% solution	6.0 - 7.5	[2]
Optimal pH for stability	~4.5	[6][11][12]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration (250 mg/mL) **Amikacin Sulfate** Stock Solution

This protocol is adapted from methods used for preparing pharmaceutical-grade injections and is intended for research purposes.[6]

Materials:

- **Amikacin Sulfate** powder
- Sterile Water for Injection (WFI) or equivalent cell-culture grade water
- Sodium Citrate (optional, as a buffering agent)
- Sodium Metabisulfite or Sodium Bisulfite (optional, as an antioxidant)
- Dilute Sulfuric Acid (for pH adjustment)
- Sterile conical tubes (50 mL)
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Sterile, nuclease-free microcentrifuge tubes for aliquoting
- Personal Protective Equipment (lab coat, gloves, safety glasses)

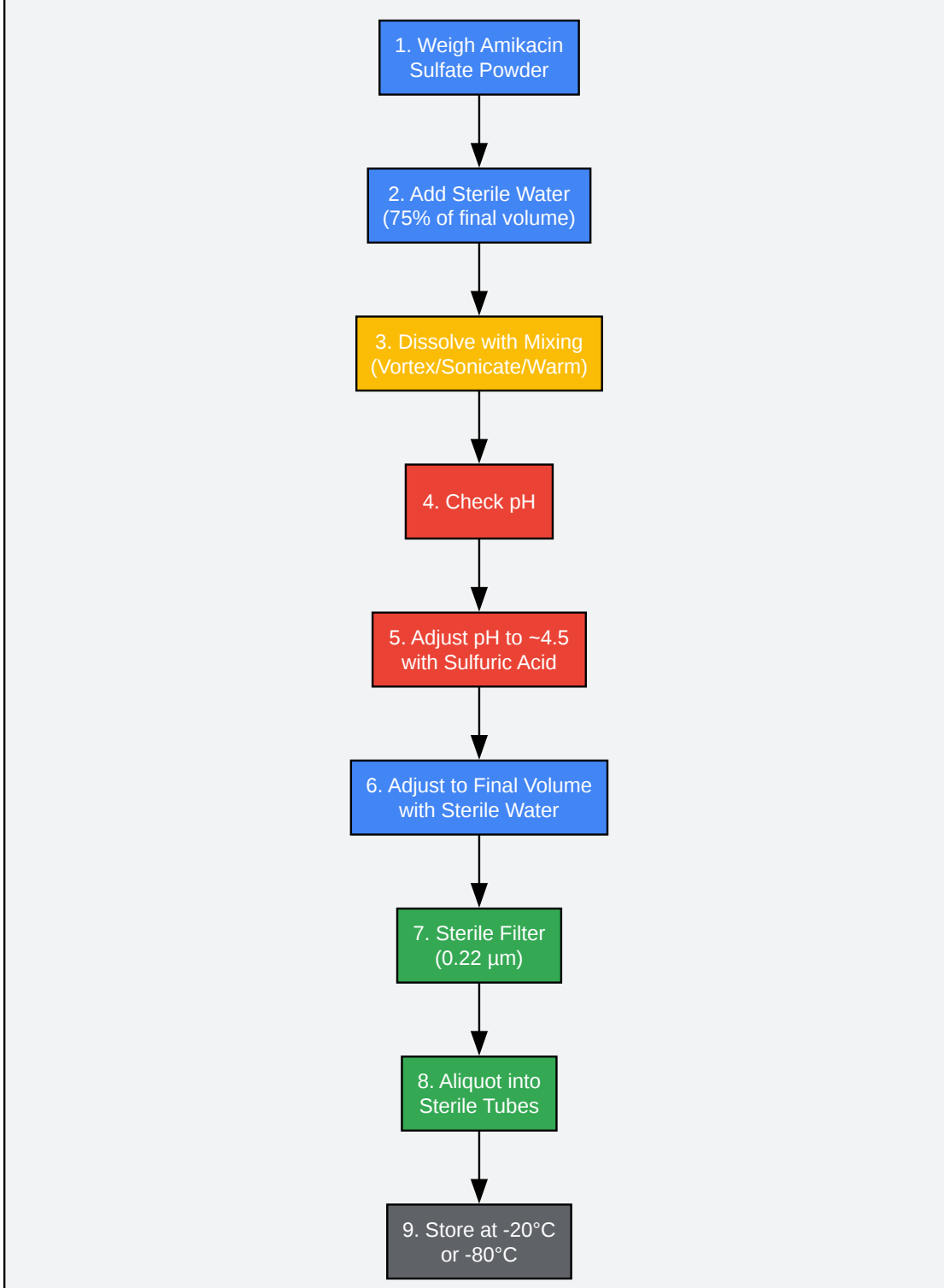
Procedure:

- **Calculate Required Mass:** To prepare 10 mL of a 250 mg/mL stock solution, weigh out 2.5 g of **Amikacin Sulfate** powder.
- **Initial Dissolution:** Aseptically add the weighed **Amikacin Sulfate** powder to a sterile 50 mL conical tube. Add approximately 7.5 mL of sterile water.
- **Mixing and Warming:** Vortex the solution vigorously. If the powder does not fully dissolve, place the tube in a water bath at approximately 37°C and continue to mix intermittently until the solution is clear. Sonication can also be used to aid dissolution.

- **pH Adjustment:** Check the pH of the solution. Carefully add dilute sulfuric acid dropwise while monitoring the pH until it reaches approximately 4.5.
- **Final Volume Adjustment:** Add sterile water to bring the final volume to 10 mL. Mix thoroughly.
- **Sterilization:** Draw the entire **Amikacin Sulfate** solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the tip.
- **Filtering:** Dispense the solution through the filter into a new sterile conical tube. This step removes any potential microbial contamination and undissolved particulates.
- **Aliquoting:** Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μL or 500 μL) in sterile microcentrifuge tubes. This minimizes the risk of contamination from repeated freeze-thaw cycles.
- **Storage:** Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C or -80°C for long-term stability.

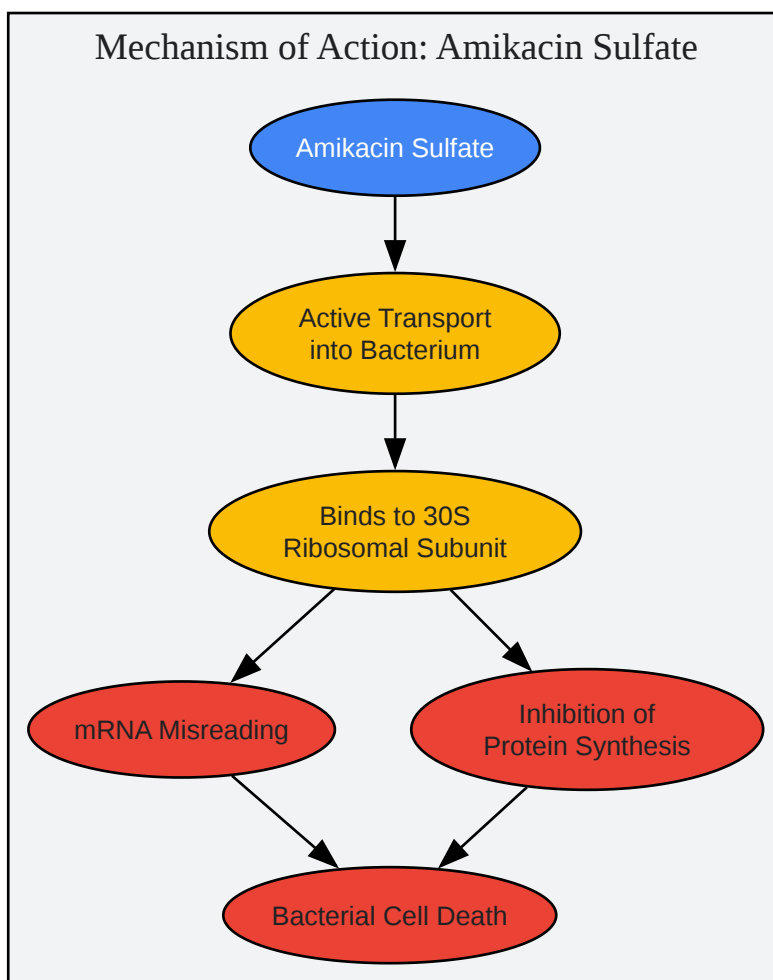
Visualizations

Experimental Workflow: High-Concentration Amikacin Sulfate Stock Preparation



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Caption: Workflow for preparing a high-concentration **Amikacin Sulfate** stock solution.



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Caption: Simplified signaling pathway for the mechanism of action of **Amikacin Sulfate**.

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